

(4-tert-Butylphenyl)difluoroacetic acid safety and handling

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Compound of Interest

Compound Name: (4-tert-Butylphenyl)difluoroacetic acid

Cat. No.: B3030901

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An In-depth Technical Guide to the Safe Handling of **(4-tert-Butylphenyl)difluoroacetic acid**

This guide provides a detailed overview of the essential safety protocols and handling procedures for **(4-tert-Butylphenyl)difluoroacetic acid**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical safety information to ensure the well-being of laboratory personnel and the integrity of research. The information herein is compiled from available safety data sheets and knowledge of structurally related fluorinated carboxylic acids.

Understanding the Hazard Profile

(4-tert-Butylphenyl)difluoroacetic acid is a fluorinated carboxylic acid. While specific toxicological data for this compound is not extensively available, the safety profile can be inferred from data on analogous compounds such as difluoroacetic acid and other perfluorinated carboxylic acids (PFCAs). PFCAs are known for their persistence in the environment and potential for bioaccumulation.^{[1][2][3]} Some PFCAs have been linked to immunotoxicity, developmental issues, and hepatic effects in research studies.^[1]

Key Hazard Considerations:

- **Corrosivity:** Based on data for similar difluoroacetic acids, this compound is expected to be corrosive and can cause severe skin burns and eye damage.^{[4][5][6]}

- Irritation: It may cause respiratory irritation if inhaled.[[7](#)]
- Toxicity: While acute toxicity may be low, chronic exposure to related compounds has raised health concerns.[[8](#)] The toxicological properties of **(4-tert-Butylphenyl)difluoroacetic acid** itself have not been thoroughly investigated.[[6](#)]

GHS Hazard Classification (Inferred)

While a specific GHS classification for **(4-tert-Butylphenyl)difluoroacetic acid** is not universally established, based on analogous compounds, it is prudent to handle it as a substance with the following potential classifications:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1A/1B/1C	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	Chronic 3	H412: Harmful to aquatic life with long lasting effects

This table is a conservative estimation based on data from structurally similar compounds and should be used for guidance in the absence of specific data.

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and personal protective equipment is mandatory.

Engineering Controls

All work with **(4-tert-Butylphenyl)difluoroacetic acid** should be conducted in a properly functioning chemical fume hood to prevent the inhalation of vapors or mists.[4][9] The fume hood must be certified and have adequate airflow. A safety shower and eyewash station must be readily accessible in the immediate work area.[5][10]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the final barrier between the researcher and the chemical.

- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should also be worn when there is a risk of splashing.[7]
- Skin Protection:
 - Gloves: Wear nitrile or other chemically resistant gloves. It is recommended to double-glove.[10] Gloves must be inspected before use and changed immediately if contaminated.[10]
 - Lab Coat: A chemically resistant lab coat must be worn and buttoned completely.
 - Clothing: Long pants and closed-toe shoes are required.[10]
- Respiratory Protection: If working outside of a fume hood is unavoidable, a NIOSH-approved respirator with an appropriate cartridge for organic acids and vapors must be used. A respiratory protection program should be in place.



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Caption: Required PPE sequence before handling the compound.

Safe Handling and Storage Protocols

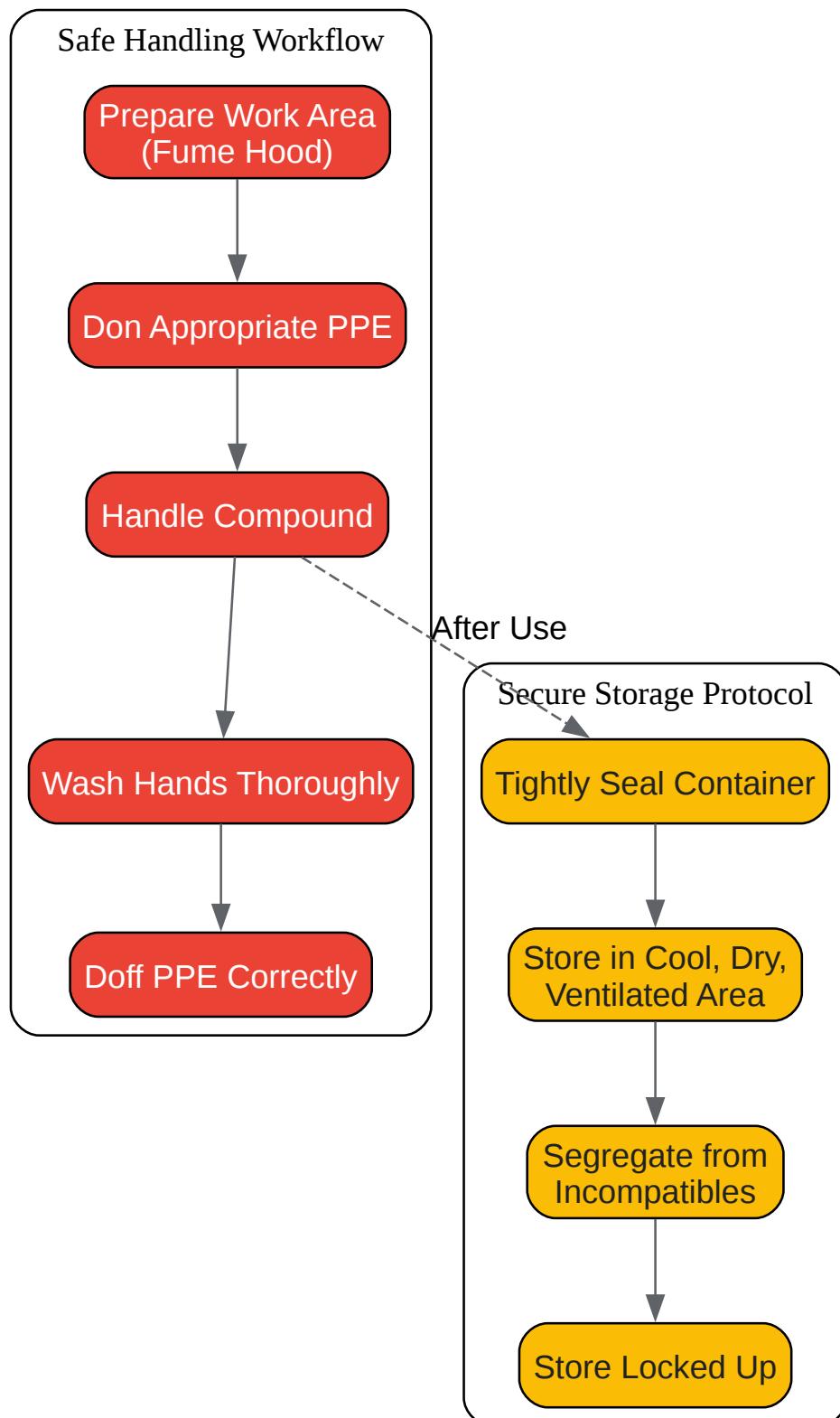
Adherence to strict handling and storage procedures is critical to prevent accidents and exposure.

Handling

- Avoid contact with skin, eyes, and clothing.[7][9]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[7]
- Wash hands thoroughly after handling.[7]
- Use only in a well-ventilated area, preferably a chemical fume hood.[4][7]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and metals.[4][5][11]

Storage

- Store in a cool, dry, and well-ventilated area.[4][5]
- Keep the container tightly closed.[4][5][7]
- Store in a corrosives-compatible cabinet.[4][5]
- Store locked up.[5][7]
- Keep away from heat, sparks, and open flames.[4][5]



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Caption: Workflow for safe handling and secure storage.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4][7]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[4][7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][12]

Spill and Leak Response

- Small Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE.
 - Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).
 - Collect the absorbed material into a suitable container for disposal.
 - Clean the spill area with a suitable decontaminating agent.
- Large Spills:
 - Evacuate the laboratory and alert others.
 - Contact the institution's emergency response team.

- Prevent the spill from entering drains.

Waste Disposal

Dispose of **(4-tert-Butylphenyl)difluoroacetic acid** and any contaminated materials in accordance with all applicable federal, state, and local regulations. The waste should be treated as hazardous corrosive waste. Contact your institution's environmental health and safety department for specific disposal procedures.[\[7\]](#)

Physical and Chemical Properties

Property	Value
Molecular Formula	C12H14F2O2
Appearance	Not specified (likely a solid or liquid)
Odor	No data available
Melting Point	No data available
Boiling Point	No data available
Solubility	No data available

Note: Data for the specific compound **(4-tert-Butylphenyl)difluoroacetic acid** is limited. Properties of the parent compound, difluoroacetic acid, include a melting point of -1°C and a boiling point of 132-134°C.[\[13\]](#)

Conclusion

While **(4-tert-Butylphenyl)difluoroacetic acid** is a valuable compound in research and development, its potential hazards necessitate a cautious and well-informed approach to its handling. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to the stringent protocols outlined in this guide, researchers can mitigate the risks and ensure a safe laboratory environment.

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